

# Commercial Sources and Applications of High-Purity Elf18 Peptide

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## Compound of Interest

Compound Name: *Elf18*

Cat. No.: *B12370527*

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Application Notes and Protocols for Researchers and Drug Development Professionals

## Introduction

**Elf18** is a highly conserved 18-amino acid peptide derived from the N-terminus of bacterial elongation factor Tu (EF-Tu), one of the most abundant proteins in bacteria.[1][2] Recognized by the pattern recognition receptor EFR (EF-Tu Receptor) in plants of the Brassicaceae family, such as *Arabidopsis thaliana*, **Elf18** acts as a potent pathogen-associated molecular pattern (PAMP).[3] This recognition triggers a cascade of immune responses, collectively known as PAMP-triggered immunity (PTI), which enhances the plant's resistance to a broad range of pathogens. The high specificity and activity of **Elf18** make it an invaluable tool for studying plant innate immunity, screening for novel immune-modulating compounds, and potentially for the development of biopesticides.

This document provides a detailed overview of commercial sources for high-purity **Elf18** peptide, along with comprehensive application notes and experimental protocols for its use in research and drug development.

## Commercial Sources of High-Purity Elf18 Peptide

The quality and purity of synthetic peptides are critical for obtaining reproducible and reliable experimental results. High-purity **Elf18**, typically defined as >95% purity as determined by HPLC, is recommended for all biological assays to avoid confounding effects from



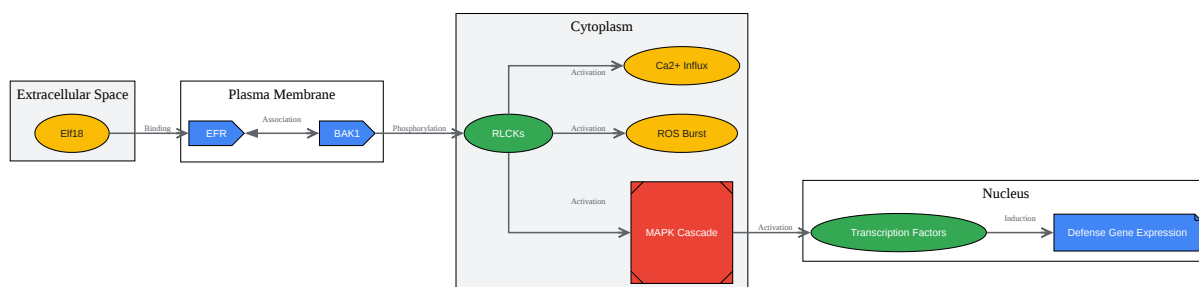
contaminants. Several reputable vendors supply high-purity **Elf18** peptide, and a summary of their offerings is presented below.

Vendor	Product Name	Purity	Available Quantities	Additional Information
MedchemExpress	Elf18	99.28% <a href="#">[4]</a>	1 mg, 5 mg, 10 mg, 50 mg, 100 mg	Provided as a lyophilized powder. <a href="#">[4]</a>
Life Science Production	elf18	>95% by HPLC <a href="#">[1]</a>	Contact for availability	N-terminal is acetylated. Soluble in water. <a href="#">[1]</a>
Biosynth	elf18	Not specified	0.5 mg, 1 mg, Custom Pack	N-acetylated peptide. <a href="#">[3]</a>
Isca Biochemicals	elf18	>95% by HPLC <a href="#">[2]</a>	1 mg, Custom Pack	N-terminal is acetylated. Soluble in water. <a href="#">[2]</a>

## Elf18 Signaling Pathway

Upon binding of **Elf18** to its receptor EFR, a signaling cascade is initiated, leading to the activation of various defense responses. A simplified representation of this pathway is depicted below.





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Caption: Simplified **Eif18** signaling pathway in *Arabidopsis thaliana*.

## Experimental Protocols

The following are detailed protocols for common assays used to characterize the activity of **Eif18** in plants.

### Protocol 1: Oxidative Burst Assay in *Arabidopsis thaliana* Leaf Discs

This assay measures the rapid production of reactive oxygen species (ROS), a hallmark of PAMP-triggered immunity.

Materials:

- High-purity **Eif18** peptide
- *Arabidopsis thaliana* plants (4-6 weeks old)



- Luminol
- Horseradish peroxidase (HRP)
- Water (sterile, deionized)
- 96-well white microplate
- Luminometer

#### Procedure:

- **Peptide Dilution:** Prepare a 2X working solution of **Elf18** in sterile water. A final concentration of 100 nM to 1  $\mu$ M is typically effective.
- **Leaf Disc Preparation:** Using a cork borer, excise leaf discs from the leaves of healthy Arabidopsis plants.
- **Incubation:** Float the leaf discs abaxial side up in sterile water in a petri dish and incubate overnight in the dark to allow wound responses to subside.
- **Assay Setup:** Transfer individual leaf discs to the wells of a 96-well white microplate, each containing 100  $\mu$ L of sterile water.
- **Reagent Preparation:** Prepare the assay solution containing luminol and HRP in sterile water.
- **Measurement:** Add 100  $\mu$ L of the 2X **Elf18** working solution and 50  $\mu$ L of the luminol/HRP solution to each well.
- **Data Acquisition:** Immediately place the microplate in a luminometer and measure luminescence over time (e.g., every 2 minutes for at least 30 minutes).

## Protocol 2: Seedling Growth Inhibition Assay

This assay assesses the effect of **Elf18** on plant growth, as a strong immune response can lead to growth inhibition.



#### Materials:

- High-purity **Elf18** peptide
- *Arabidopsis thaliana* seeds
- Murashige and Skoog (MS) medium
- Sterile petri dishes or multi-well plates
- Growth chamber

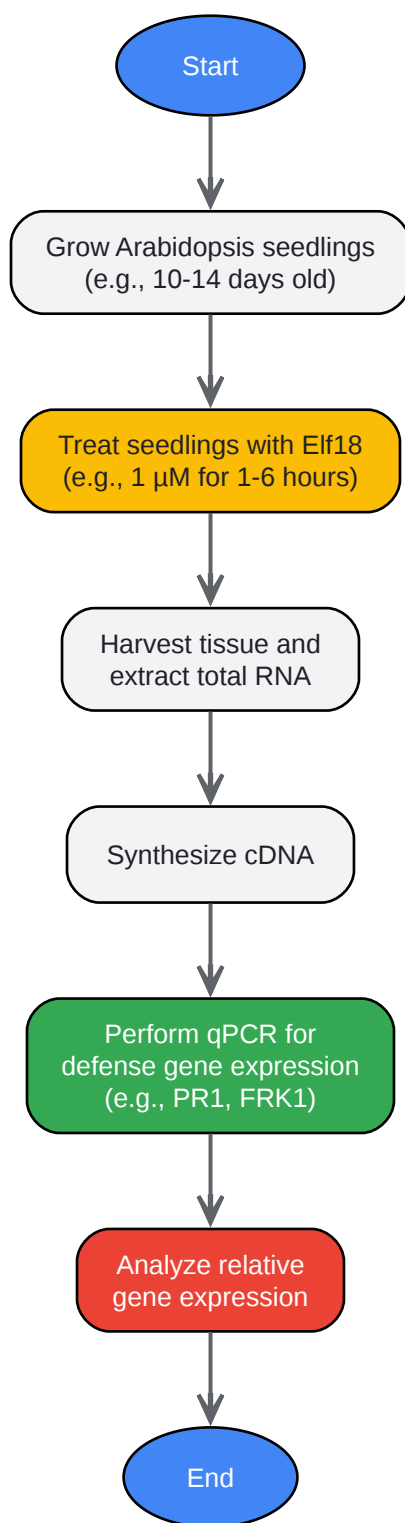
#### Procedure:

- Seed Sterilization: Surface-sterilize *Arabidopsis* seeds.
- Plating: Prepare MS medium containing a serial dilution of **Elf18** (e.g., 0, 10 nM, 100 nM, 1  $\mu$ M).
- Sowing: Sow the sterilized seeds on the MS plates with different **Elf18** concentrations.
- Incubation: Stratify the seeds at 4°C for 2-3 days in the dark, then transfer the plates to a growth chamber with a long-day photoperiod.
- Growth Measurement: After 10-14 days, carefully remove the seedlings and measure their fresh weight or root length.
- Data Analysis: Calculate the percentage of growth inhibition relative to the seedlings grown on **Elf18**-free medium.

## Experimental Workflow Example

The following diagram illustrates a general workflow for investigating the effect of **Elf18** on gene expression in *Arabidopsis thaliana*.





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Caption: Workflow for **Elf18**-induced gene expression analysis.



## Conclusion

High-purity **Elf18** peptide is a powerful tool for dissecting the mechanisms of plant innate immunity. The commercial availability of this peptide, coupled with well-established protocols, enables researchers to investigate various aspects of PAMP-triggered immunity, from early signaling events to downstream defense gene expression and physiological responses. The information and protocols provided herein serve as a valuable resource for scientists and drug development professionals working in the field of plant biology and pathology.

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Address: 3281 E Guasti Rd  
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